

Patent Literature Review: Applications of 3-(3-Methylpiperidin-1-yl)propan-1-amine

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Compound of Interest

Compound Name: 3-(3-Methylpiperidin-1-yl)propan-1-amine

Cat. No.: B078171

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Despite a comprehensive search of patent literature, no specific patents detailing the direct applications, quantitative biological data, or explicit experimental protocols for **3-(3-Methylpiperidin-1-yl)propan-1-amine** were identified. While the PubChem database indicates the existence of patents associated with this chemical structure, the available search results did not provide access to these specific documents or their detailed contents.

The performed searches for patent applications utilizing "**3-(3-Methylpiperidin-1-yl)propan-1-amine**," its synonyms, and its CAS number (163351-51-1) did not yield relevant patents. The search results primarily consisted of patents for structurally related but distinct compounds, such as other piperidine derivatives or more complex molecules where a similar moiety might be embedded. These patents, while focused on drug development and therapeutic applications, do not directly describe the synthesis, utility, or biological activity of **3-(3-Methylpiperidin-1-yl)propan-1-amine** itself.

Further attempts to locate patents where this compound is used as a chemical intermediate or a building block in the synthesis of other patented molecules were also unsuccessful in providing the specific details required to generate application notes and protocols.

Consequently, due to the absence of specific and detailed patent information for **3-(3-Methylpiperidin-1-yl)propan-1-amine** in the conducted searches, it is not possible to provide the requested application notes, quantitative data tables, experimental protocols, or

visualizations based on existing patent literature. The information required to fulfill the user's request is not available in the public patent databases accessed.

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